

Hex-5-yn-1-amine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Hex-5-yn-1-amine

Cat. No.: B180460

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Hex-5-yn-1-amine** (CAS No. 15252-45-6). The information is intended to support risk assessment and the implementation of safe laboratory practices.

Hazard Identification and Classification

Hex-5-yn-1-amine is a flammable and corrosive liquid that can cause severe skin burns and eye damage.^{[1][2]} It may also cause respiratory irritation.^[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classification for this substance.

Table 1: GHS Classification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3	GHS02	Danger	H226: Flammable liquid and vapor[1][3]
Skin Corrosion/Irritation	Category 1B	GHS05	Danger	H314: Causes severe skin burns and eye damage[1][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	GHS07	Warning	H335: May cause respiratory irritation[1]

Physical and Chemical Properties

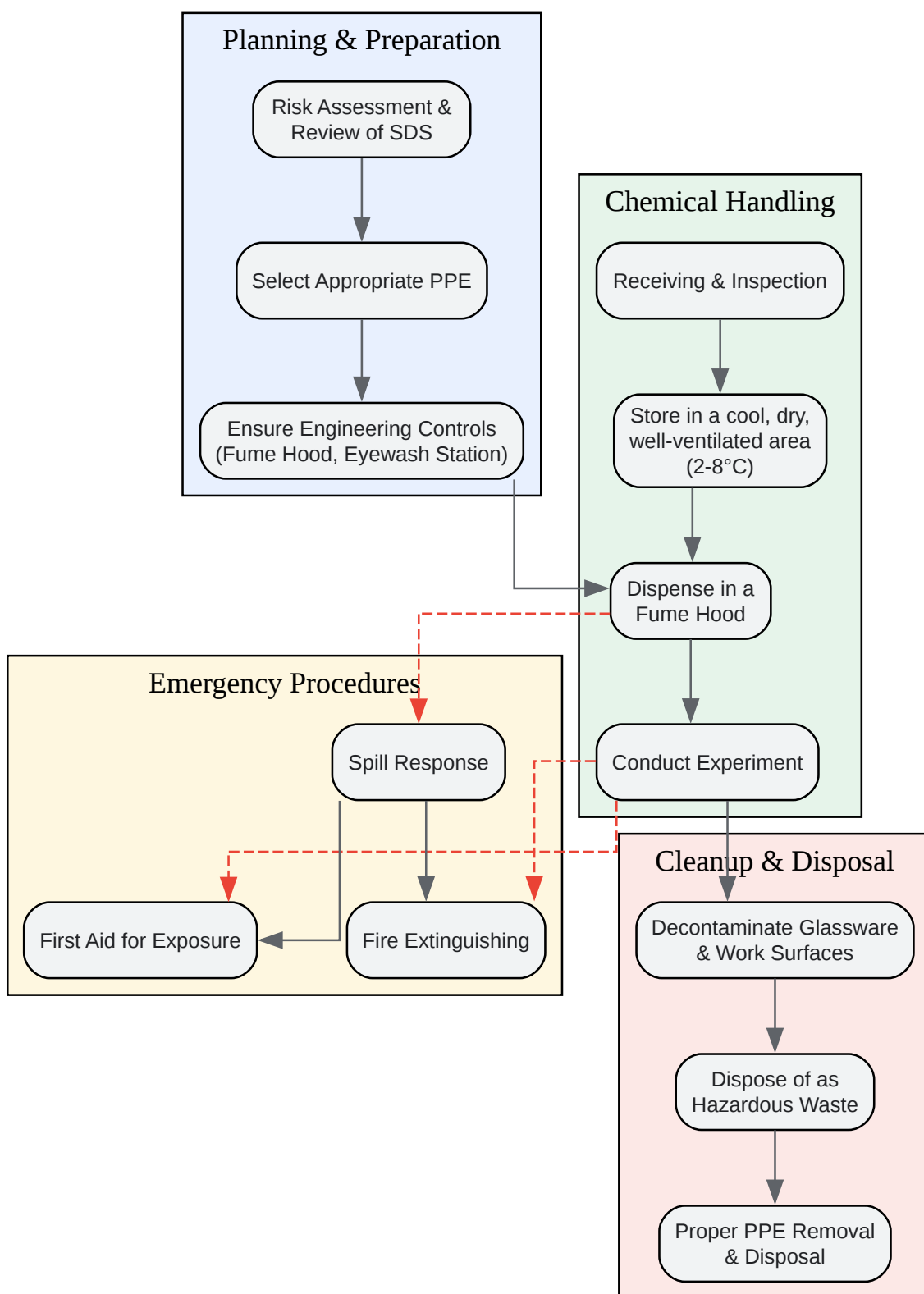
Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C6H11N[1]
Molecular Weight	97.16 g/mol [1]
Physical Form	Liquid[4]
Boiling Point	50 °C (at 25 Torr)[5]
Density	0.844±0.06 g/cm3 (Predicted)[5]
Flash Point	144°F / 62°C (760mm)[3][4]
Storage Temperature	2-8°C[4][5][6]

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to safe handling is essential to minimize exposure and prevent accidents. The following workflow outlines the key stages of handling **Hex-5-yn-1-amine** in a laboratory setting.



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Caption: Safe Handling Workflow for **Hex-5-yn-1-amine**.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[\[7\]](#)
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).[\[7\]](#)
- Skin and Body Protection: Wear a lab coat, and in cases of potential splashing, an apron and rubber boots.[\[7\]](#)
- Respiratory Protection: If ventilation is inadequate, use a respirator with an appropriate vapor cartridge.[\[2\]](#)

Precautionary and First Aid Measures

Adherence to precautionary statements and knowledge of first aid procedures are critical for safety.

Table 3: Precautionary Statements and First Aid

Type	Statement
Prevention	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3][7] P260: Do not breathe dust/fume/gas/mist/vapors/spray.[7] P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][7]
Response	P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[7] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[7] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7] P310: Immediately call a POISON CENTER or doctor/physician.
Storage	P403+P235: Store in a well-ventilated place. Keep cool.[8]
Disposal	P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Experimental Protocols for Safety Assessment

While specific safety study reports for **Hex-5-yn-1-amine** are not publicly available, the following are summaries of standard methodologies used to assess the hazards associated with chemicals of this type.

Dermal Corrosion Testing

The potential of a chemical to cause skin corrosion is a critical safety parameter. Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are used to determine this.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This test is typically conducted on albino rabbits. A single dose of the test substance (0.5 mL for liquids) is applied to a small area of the skin (approximately 6 cm²).^[1] The exposure duration is up to four hours.^[4] The skin is then observed for signs of erythema (redness) and edema (swelling) for up to 14 days.^[1] If irreversible tissue damage is observed, the substance is classified as corrosive.

OECD Test Guideline 431: In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method

This in vitro method uses reconstructed human epidermis to model the effects of a chemical on the skin.^[9] The test substance is applied topically to the tissue. After a specific exposure time, cell viability is measured, typically using an MTT assay. A significant reduction in cell viability indicates that the substance is corrosive.^[7] This method is a non-animal alternative to the traditional in vivo tests.^[7]

Flash Point Determination

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in the air near its surface. Several standard methods exist for its determination.

ASTM D93: Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester

This method is suitable for liquids with a high viscosity or a tendency to form a surface film.^[10] A 75 mL sample is heated in a closed cup at a slow, constant rate.^{[10][11]} An ignition source is directed into the cup at regular intervals. The flash point is the lowest temperature at which the vapors ignite.^[10]

ASTM D56: Standard Test Method for Flash Point by Tag Closed Cup Tester

This method is used for low-viscosity liquids.^[10] A 50 mL sample is placed in the test cup and heated slowly. An ignition source is applied at specified intervals, and the temperature at which a flash is observed is recorded as the flash point.^[10]

Toxicological Information

Detailed toxicological data, such as LD50 (lethal dose, 50%) values, for **Hex-5-yn-1-amine** are not readily available in the public domain. Given its classification as a corrosive substance, it should be handled with extreme care, assuming high toxicity upon ingestion, dermal contact, and inhalation.

Spill and Waste Disposal

In case of a spill, eliminate all ignition sources.^[7] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.^[12] Do not allow the material to enter drains or waterways.^[13]

All waste containing **Hex-5-yn-1-amine** should be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.^[7]

Disclaimer: This guide is intended for informational purposes only and does not replace a thorough risk assessment and adherence to all applicable safety regulations. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling this chemical.

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